

Molecular weight and formula of Ethyl 4-methylpiperidine-4-carboxylate

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Compound of Interest

Compound Name: Ethyl 4-methylpiperidine-4-carboxylate

Cat. No.: B033826

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Technical Guide: Ethyl 4-methylpiperidine-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **Ethyl 4-methylpiperidine-4-carboxylate**, a key building block in synthetic organic chemistry and drug discovery.

Physicochemical Properties

The molecular formula and weight are essential parameters for any experimental work, including reaction stoichiometry and analytical characterization. The table below summarizes these core properties for **Ethyl 4-methylpiperidine-4-carboxylate**.

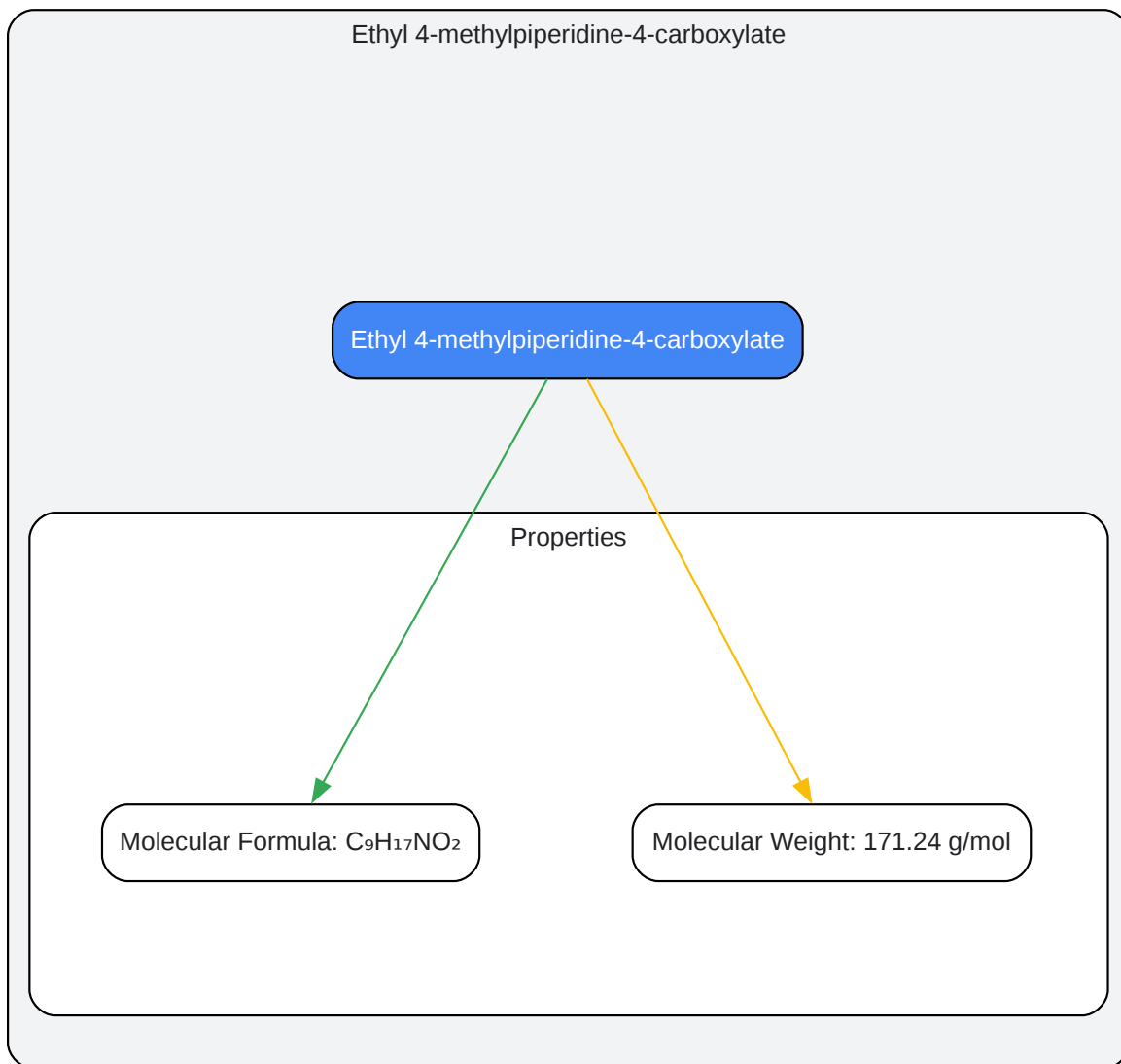
Property	Value
Molecular Formula	C ₉ H ₁₇ NO ₂
Molecular Weight	171.24 g/mol

Note: The data presented pertains to the free base form of the molecule. The commonly available hydrochloride salt will have a different molecular formula (C₉H₁₈ClNO₂) and molecular

weight (approximately 207.7 g/mol).

Structural Information

A clear understanding of the molecular structure is fundamental to predicting its chemical behavior and interactions.





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